

Technical Guide: Chemical Characterization and Synthesis of 3,4-Dimethyl-N-propylaniline[1]

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Compound of Interest

Compound Name: 3,4-dimethyl-N-propylaniline

CAS No.: 27285-21-8

Cat. No.: B3120782

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Abstract

This technical guide provides a comprehensive structural and physicochemical analysis of **3,4-dimethyl-N-propylaniline** (CAS: 27285-21-8), a secondary aromatic amine derivative of 3,4-xylidine.[1] As a functionalized aniline, this compound serves as a critical intermediate in the synthesis of agrochemicals, pharmaceutical active ingredients (APIs), and specialty dyes.[2] This document details its molecular architecture, predicted and experimental physicochemical properties, validated synthetic pathways, and spectroscopic identification protocols.

Structural Characterization

Nomenclature and Identity

The compound belongs to the class of N-alkyl-xylidines.[3] The core structure consists of a benzene ring substituted with two methyl groups at the 3 and 4 positions (meta and para to the amine) and an N-propyl chain attached to the nitrogen atom.

- IUPAC Name: N-propyl-3,4-dimethylaniline[4][5]

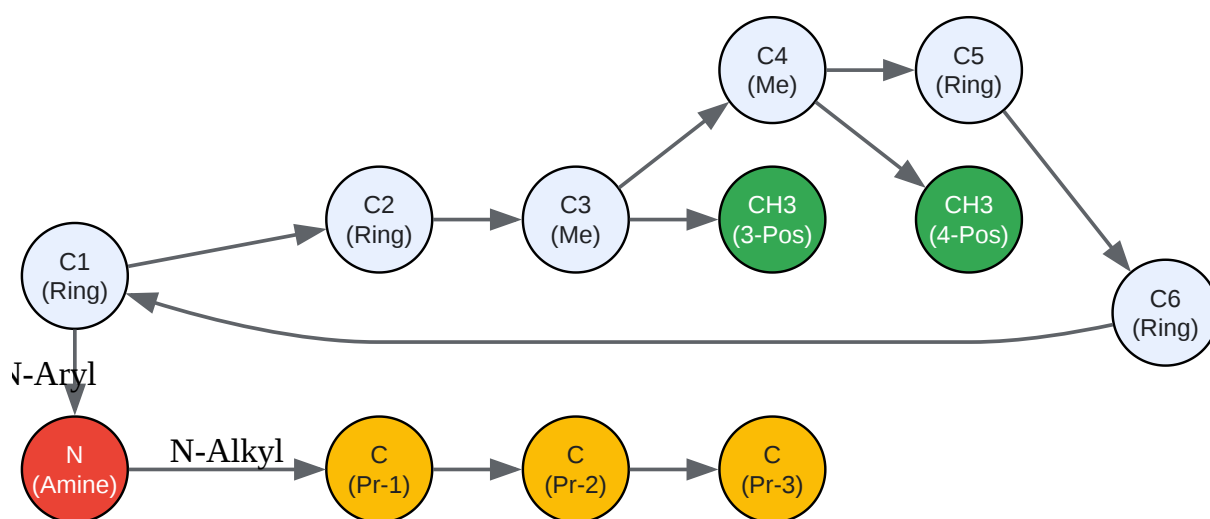
- Common Synonyms: N-propyl-3,4-xylidine; (3,4-Dimethylphenyl)propylamine
- CAS Registry Number: 27285-21-8[1][6]
- SMILES: CCCNc1ccc(C)c(C)c1
- InChI Key: Predicted based on structure (e.g., InChI=1S/C11H17N/...)

Molecular Formula & Weight

- Molecular Formula:
- Molecular Weight: 163.26 g/mol
- Element Analysis: Carbon (80.93%), Hydrogen (10.50%), Nitrogen (8.58%)

Structural Visualization

The following diagram illustrates the topological connectivity of the molecule, highlighting the steric environment of the secondary amine and the electron-donating methyl groups on the aromatic ring.



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Figure 1: 2D Topological representation of **3,4-dimethyl-N-propylaniline**.^[7] Green nodes indicate methyl substituents; Yellow nodes indicate the propyl chain.

Physicochemical Properties[2][8][9]

Understanding the physicochemical profile is essential for predicting pharmacokinetics (ADME) and handling requirements. The lipophilicity (LogP) suggests high membrane permeability, while the basicity is modulated by the electron-donating alkyl groups.

Property	Value (Predicted/Exp)	Significance
Physical State	Liquid (at 25°C)	Typical for N-alkyl anilines; facilitates liquid-phase dosing.
Boiling Point	~260–270°C	High boiling point requires vacuum distillation for purification.
Density	~0.93 g/cm ³	Less dense than water; forms the upper layer in aqueous extractions.
LogP (Octanol/Water)	3.5 – 3.9	Highly lipophilic; suggests potential for blood-brain barrier penetration.
pKa (Conjugate Acid)	~5.5 – 6.0	Weak base; protonated at physiological pH (7.4) but extractable at pH > 8.
Polar Surface Area (PSA)	12.03 Å ²	Low PSA correlates with high oral bioavailability.

Synthetic Pathways[4][8]

For research and industrial scaling, Reductive Amination is the preferred method over direct alkylation. Direct alkylation with propyl halides often leads to over-alkylation (formation of quaternary ammonium salts) and requires difficult separation steps.

Method A: Reductive Amination (Recommended)

This protocol ensures mono-alkylation selectivity.

- Precursors: 3,4-Dimethylaniline (3,4-Xylidine) + Propionaldehyde.
- Reducing Agent: Sodium Triacetoxyborohydride (STAB) or $H_2/Pd-C$.
- Mechanism: Formation of an imine intermediate followed by in-situ reduction.

Method B: Direct Alkylation (Secondary Route)

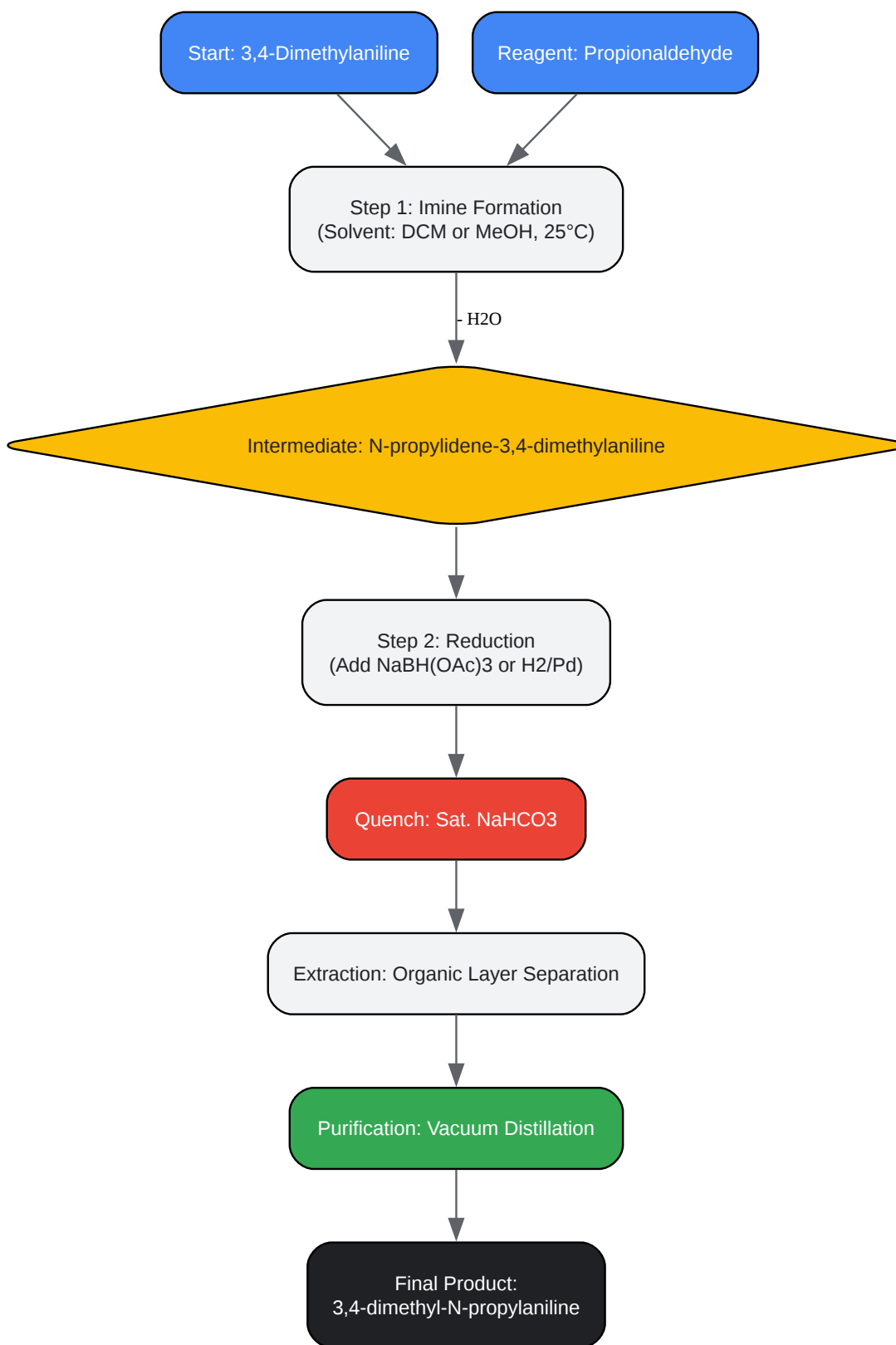
- Precursors: 3,4-Dimethylaniline + 1-Bromopropane.
- Base:

or

.
- Limitation: Requires strict stoichiometric control to prevent N,N-dipropyl formation.

Synthesis Workflow Diagram

The following flowchart details the reductive amination logic, prioritizing the "One-Pot" methodology for efficiency.



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Figure 2: One-pot reductive amination workflow for high-yield synthesis of **3,4-dimethyl-N-propylaniline**.

Spectroscopic Identification

Validating the structure requires checking for specific signals that differentiate the product from the starting material (primary amine) and potential tertiary amine byproducts.

Proton NMR (¹H-NMR) in

- Aromatic Region (6.4 – 7.0 ppm): Three protons. The pattern will show a doublet (H5), a doublet of doublets (H6), and a singlet (H2), typical of 1,2,4-substitution.
- N-H Proton (~3.5 ppm): Broad singlet. Crucial: Disappears upon shake. If absent, tertiary amine formed.
- N-Methylene (CH₂, ~3.05 ppm): Triplet (3H). This shift confirms nitrogen attachment.
- Methyl Groups (Ring, ~2.15 – 2.20 ppm): Two singlets (3H each).
- Propyl Chain:
 - Central (CH₂, ~1.6 ppm, multiplet).
 - Terminal (CH₃, ~1.0 ppm, triplet).

Mass Spectrometry (EI-MS)

- Molecular Ion (M⁺): m/z 163.^[7]

- Base Peak: Likely m/z 134 (, loss of ethyl group via -cleavage adjacent to Nitrogen).
- Tropylium Ion: Characteristic aromatic fragments at m/z 91 or 105.

Applications & Toxicology

Research & Pharmaceutical Relevance

This molecule acts as a lipophilic scaffold in drug discovery. The 3,4-dimethyl pattern blocks metabolic oxidation at the para-position, potentially extending the half-life of drugs incorporating this moiety compared to unsubstituted aniline derivatives. It is structurally related to intermediates used in the synthesis of Pendimethalin (though Pendimethalin uses the 1-ethylpropyl isomer), highlighting its relevance in herbicide chemistry.

Handling & Safety

- Toxicity: Like most anilines, it should be treated as a potential methemoglobinemia inducer. Absorbs through skin.
- Storage: Store under inert atmosphere (Argon/Nitrogen) to prevent N-oxidation (formation of N-oxides) which darkens the liquid over time.

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